

Application Note & Protocol: Quantitative Analysis of 7-(2-Hydroxypropyl)guanine in Biological Matrices

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Compound of Interest

Compound Name: 7-(2-Hydroxypropyl)guanine

CAS No.: 56247-84-8

Cat. No.: B123812

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Introduction: The Significance of 7-(2-Hydroxypropyl)guanine as a Biomarker

7-(2-Hydroxypropyl)guanine (7-HPG) is a DNA adduct formed by the covalent binding of propylene oxide (PO) to the N7 position of guanine. PO is a high-volume industrial chemical classified as a probable human carcinogen, with exposure occurring in industrial settings and through sources like cigarette smoke.[1] The quantification of DNA adducts like 7-HPG in biological samples serves as a critical biomarker for assessing exposure to genotoxic agents and understanding the molecular mechanisms of carcinogenesis.[2]

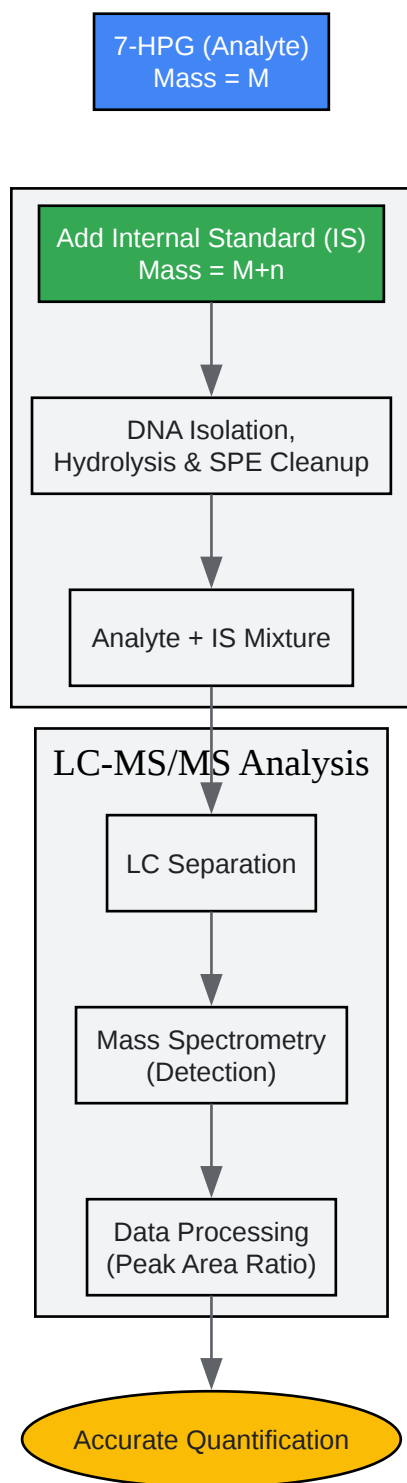
Alkylation at the N7 position of guanine is a frequent modification resulting from exposure to alkylating agents.[3] These N7-guanine adducts, while often chemically unstable, can lead to depurination, creating apurinic sites in the DNA.[4][5] If not repaired, these sites can cause mutations during DNA replication, representing an initiating event in cancer development.[6] Therefore, the accurate and sensitive quantification of 7-HPG is paramount for toxicological studies, human biomonitoring, and risk assessment.

This application note provides a comprehensive guide to the analytical workflow for quantifying 7-HPG in DNA isolated from biological matrices. We will focus on the gold-standard methodology of liquid chromatography-tandem mass spectrometry (LC-MS/MS) with an isotope-dilution approach, detailing everything from the selection of analytical standards to method validation.

Principle of Isotope-Dilution Liquid Chromatography-Tandem Mass Spectrometry

The inherent complexity of biological samples necessitates a highly sensitive and selective analytical technique. Isotope-dilution LC-MS/MS is the methodology of choice for its ability to correct for analyte loss during sample preparation and for variations in instrument response (e.g., matrix effects).

The core principle involves "spiking" a known quantity of a stable isotope-labeled internal standard (e.g., [$^{15}\text{N}_5$]-7-(2-Hydroxypropyl)guanine) into the sample at the earliest stage of preparation. This internal standard is chemically identical to the analyte (7-HPG) but has a different mass. It co-elutes with the analyte during chromatography and experiences identical ionization and fragmentation behavior. By measuring the peak area ratio of the analyte to the internal standard, we can achieve highly accurate and precise quantification, even with low-level adducts in complex matrices.^[3]



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Figure 1: Workflow illustrating the principle of isotope-dilution mass spectrometry for accurate quantification.

Analytical Standards & Reagents

The quality of the analytical standards is foundational to the entire quantitative method. All standards must be of the highest purity available and should be accompanied by a Certificate of Analysis (CoA).

Reagent / Standard	Supplier Example	Grade / Purity	Purpose
7-(2-Hydroxypropyl)guanine	LGC Standards, Toronto Research Chemicals	≥98%	Analyte for calibration curve and quality controls.
[¹⁵ N ₅]-7-(2-Hydroxypropyl)guanine	Custom Synthesis	Isotopic Purity ≥99%, Chemical Purity ≥98%	Internal Standard (IS) for quantification.
Guanine	Sigma-Aldrich	Certified Reference Material (CRM)	Used to quantify total guanine in DNA digest for data normalization.
Formic Acid	Fisher Scientific	LC-MS Grade	Mobile phase additive to promote ionization.
Acetonitrile	Fisher Scientific	LC-MS Grade	Organic component of the mobile phase.
Water	Millipore Milli-Q System	18.2 MΩ·cm	Aqueous component of the mobile phase and reagent preparation.
DNA Isolation Kit	QIAGEN	Molecular Biology Grade	To extract high-purity DNA from biological samples.
Solid Phase Extraction (SPE) Cartridges	Waters	Oasis MCX	For sample cleanup and enrichment of the analyte.

Rationale for Standard Selection:

- **Certified Reference Material (CRM):** Using a CRM for guanine ensures traceability and accuracy when normalizing the adduct levels to the total amount of DNA analyzed.
- **Stable Isotope-Labeled Internal Standard:** A heavy-labeled IS with at least 3-5 mass unit differences from the analyte is ideal to prevent isotopic crosstalk. Custom synthesis is often required for specific adducts like 7-HPG.

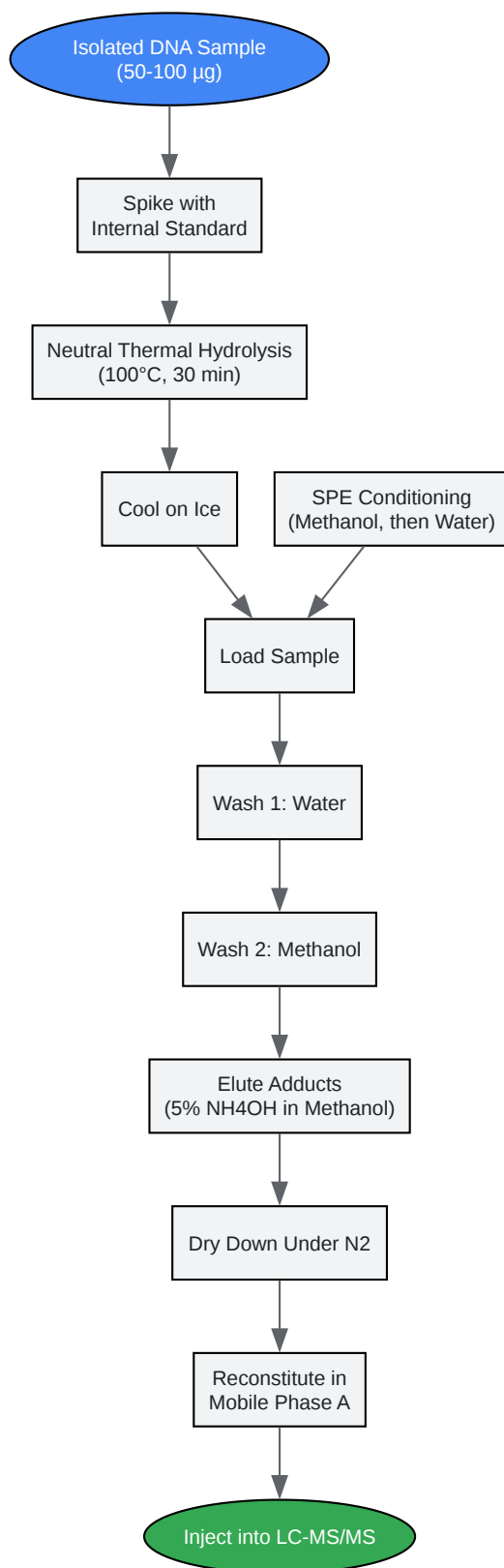
Detailed Experimental Protocol

This protocol outlines the quantification of 7-HPG from tissue samples. All steps should be performed with meticulous care to avoid contamination.

Part I: DNA Isolation and Quantification

- **Homogenization:** Weigh approximately 20-50 mg of frozen tissue and homogenize in a suitable lysis buffer.
- **DNA Isolation:** Isolate genomic DNA using a commercial kit (e.g., QIAamp DNA Mini Kit) following the manufacturer's protocol. The final elution should be in nuclease-free water.
- **DNA Purity and Concentration:**
 - Measure the DNA concentration and purity using a UV-Vis spectrophotometer (e.g., NanoDrop).
 - Assess the A260/A280 ratio (should be ~1.8 for pure DNA) and the A260/A230 ratio (should be >2.0) to ensure the absence of protein and solvent contamination.^[7]
 - The use of a validated method for DNA quantification is critical for accurate final results.^[7]

Part II: Sample Preparation for LC-MS/MS Analysis



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Figure 2: Step-by-step workflow for the preparation of DNA samples for 7-HPG analysis.

- Internal Standard Spiking: To an aliquot of DNA (e.g., 100 µg in water), add a known amount of the [¹⁵N₅]-7-HPG internal standard (e.g., 50 fmol).
- Neutral Thermal Hydrolysis:
 - Seal the vial tightly.
 - Heat the sample at 100°C for 30 minutes. This step cleaves the glycosidic bond between the deoxyribose sugar and the N7-alkylated guanine base, releasing the free adduct.[8]
 - Causality: N7-guanine adducts are chemically unstable and prone to depurination.[4] Neutral thermal hydrolysis leverages this instability for efficient and clean release of the adduct without the need for enzymes, which can be a source of variability and cost.[9]
- Cooling & Centrifugation: Immediately cool the sample on ice for 5 minutes, then centrifuge at high speed (e.g., 14,000 x g) for 10 minutes to pellet any precipitate.
- Solid-Phase Extraction (SPE):
 - Use a mixed-mode cation exchange (MCX) SPE cartridge.
 - Condition: Wash the cartridge sequentially with 1 mL of methanol and 1 mL of water.
 - Load: Load the supernatant from the hydrolyzed sample onto the cartridge.
 - Wash: Wash the cartridge sequentially with 1 mL of water and 1 mL of methanol to remove neutral and acidic interferences.
 - Elute: Elute the 7-HPG and internal standard with 1 mL of 5% ammonium hydroxide in methanol. The basic pH neutralizes the positive charge on the purine, releasing it from the cation exchange sorbent.
- Dry & Reconstitute: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a small volume (e.g., 50 µL) of the initial LC mobile phase (e.g., 98% Mobile Phase A).

LC-MS/MS Instrumentation and Parameters

Analysis is typically performed on a high-resolution mass spectrometer, such as an Orbitrap, coupled to a UHPLC system.^{[10][11]}

Liquid Chromatography (LC) Conditions

Parameter	Condition	Rationale
Column	Waters Acquity BEH C18 (2.1 x 100 mm, 1.7 µm)	C18 chemistry provides excellent reversed-phase retention for the purine base.
Mobile Phase A	0.1% Formic Acid in Water	Provides protons for efficient positive-ion electrospray ionization.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic solvent to elute the analyte from the C18 column.
Flow Rate	0.3 mL/min	Standard flow rate for this column dimension.
Column Temp.	40 °C	Ensures reproducible retention times.
Injection Vol.	10 µL	
Gradient	2% B for 1 min, ramp to 40% B over 8 min, hold 1 min, return to 2% B and re-equilibrate.	Gradient elution is necessary to separate the analyte from early-eluting polar interferences.

Mass Spectrometry (MS) Conditions

Parameter	Setting	Rationale
Ionization Mode	Positive Electrospray (ESI+)	Guanine derivatives readily form positive ions $[M+H]^+$.
Scan Type	Selected Reaction Monitoring (SRM) or Parallel Reaction Monitoring (PRM)	Provides high selectivity and sensitivity by monitoring specific precursor-product ion transitions.
Resolution	> 70,000 (for Orbitrap)	High resolution allows for accurate mass measurements, increasing confidence in identification. [10]
Collision Gas	Nitrogen or Argon	

SRM Transitions for Quantification:

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
7-HPG	210.0986	152.0569	15-20
$[^{15}\text{N}_5]$ -7-HPG (IS)	215.0837	157.0420	15-20

Rationale for Fragmentation: The most common fragmentation pathway for N7-alkylated guanine adducts is the cleavage of the bond between the nitrogen and the alkyl group, resulting in a protonated guanine product ion ($[\text{Gua}+H]^+$).[\[3\]](#) This is a stable and abundant fragment, making it ideal for sensitive quantification.

Data Analysis, Quantification, and Method Validation

- **Calibration Curve:** Prepare a series of calibration standards by spiking known amounts of 7-HPG (e.g., 0.05 to 100 fmol) into a constant amount of internal standard. Plot the peak area ratio (7-HPG / IS) against the concentration. The curve should be fitted with a linear regression (1/x or 1/x² weighting).

- **Quantification:** Calculate the peak area ratio for the unknown samples and determine the amount of 7-HPG from the calibration curve.
- **Normalization:** The amount of 7-HPG is normalized to the amount of unmodified guanine in the same sample. The guanine content can be determined separately by LC-UV or by a separate LC-MS/MS analysis of the diluted digest. The final result is expressed as fmol of 7-HPG per μmol of guanine.[3][12]
- **Method Validation:** The entire method must be validated according to established guidelines (e.g., U.S. FDA Bioanalytical Method Validation).[3]

Validation Parameter	Acceptance Criteria
Linearity	Correlation coefficient (r^2) ≥ 0.99
Accuracy	Mean value should be within $\pm 15\%$ of the nominal value ($\pm 20\%$ at LLOQ)
Precision	Coefficient of variation (CV) should not exceed 15% (20% at LLOQ)
Lower Limit of Quantitation (LLOQ)	The lowest concentration on the calibration curve that can be quantified with acceptable accuracy and precision.
Selectivity	No significant interfering peaks at the retention time of the analyte and IS in blank matrix samples.
Matrix Effect	Assessed to ensure ionization suppression or enhancement is consistent and corrected by the IS.
Stability	Analyte stability established under various conditions (freeze-thaw, bench-top, long-term storage).

Conclusion

This application note provides a robust and detailed protocol for the quantification of the DNA adduct **7-(2-Hydroxypropyl)guanine**. By employing high-purity analytical standards, a stable isotope-labeled internal standard, and a validated LC-MS/MS method, researchers can achieve the accuracy, precision, and sensitivity required for demanding applications in toxicology, molecular epidemiology, and drug development. The causality-driven explanations for key steps, from sample preparation to data analysis, ensure that scientists can not only execute the protocol but also adapt it with a deep understanding of the underlying principles.

References

- Segerbäck, D., et al. (1994). Dosimetry by means of DNA and hemoglobin adducts in propylene oxide-exposed rats.
- Chen, H. J., & Hecht, S. S. (2012). Quantitation of 7-Ethylguanine in Leukocyte DNA from Smokers and Nonsmokers by Liquid Chromatography-Nanoelectrospray-High Resolution Tandem Mass Spectrometry. NIH Public Access. [[Link](#)]
- Montoliu, I., et al. (2020). Quantification of DNA through the NanoDrop Spectrophotometer: Methodological Validation Using Standard Reference Material and Sprague Dawley Rat and Human DNA. PubMed Central. [[Link](#)]
- Zhang, L., et al. (2020). Synthesis of Bio-Inspired Guanine Microplatelets: Morphological and Crystallographic Control. PubMed. [[Link](#)]
- Leclercq, L., et al. (1997). High-performance liquid chromatography/electrospray mass spectrometry for the analysis of modified bases in DNA: 7-(2-hydroxyethyl)guanine, the major ethylene oxide-DNA adduct. PubMed. [[Link](#)]
- Stiborova, M. (2022). DNA Adducts Formation by Carcinogens and P-postlabeling Determination. YouTube/JoVE. [[Link](#)]
- Fauzia, M., et al. (2021). Analysis of N7-(2-carbamoyl-2-hydroxyethyl)guanine in dried blood spot after food exposure by Ultra High Performance Liquid Chromatography–Tandem Mass Spectrometry. NIH Public Access. [[Link](#)]
- Trevino, R. J., et al. (2015). The Formation and Biological Significance of N7-Guanine Adducts. PubMed Central. [[Link](#)]

- Koc, H., et al. (1997). Synthesis, characterization, and in vitro quantitation of N-7-guanine adducts of diepoxybutane. PubMed. [\[Link\]](#)
- Lao, Y., et al. (2010). Detection of 7-(2'-Carboxyethyl)guanine but not 7-Carboxymethylguanine in Human Liver DNA. PubMed Central. [\[Link\]](#)
- Roemer, E., et al. (2012). Rapid and Sensitive Method for the Determination of Propylene Oxide in Cigarette Mainstream Smoke by Gas Chromatography-Mass Spectrometry. ResearchGate. [\[Link\]](#)
- Li, Y., et al. (2018). Rapid Characterization and Identification of Chemical Constituents in Gentiana radix before and after Wine-Processed by UHPLC-LTQ-Orbitrap MSn. MDPI. [\[Link\]](#)
- Föst, U., et al. (1989). Determination of 7-(2-hydroxyethyl)guanine with gas chromatography/mass spectrometry as a parameter for genotoxicity of ethylene oxide. PubMed. [\[Link\]](#)
- ResearchGate. (n.d.). Quantification of nucleotides and their sugar conjugates in biological samples: Purposes, instruments and applications. ResearchGate. [\[Link\]](#)
- Saparbaev, M., et al. (2021). Excision of Oxidatively Generated Guanine Lesions by Competitive DNA Repair Pathways. MDPI. [\[Link\]](#)
- medRxiv. (2024). Biological Factors Influencing Individual Responses to Propylene Oxide. medRxiv. [\[Link\]](#)
- ResearchGate. (n.d.). LC-MS and MS/MS spectra of N 7-propyl guanine adduct formed by... ResearchGate. [\[Link\]](#)
- Wang, Y., et al. (2012). Mass spectrometry for the assessment of the occurrence and biological consequences of DNA adducts. PubMed Central. [\[Link\]](#)
- Google Patents. (n.d.). US6242599B1 - Process for the preparation of guanine.
- Chen, H. J., et al. (2011). DNA Adducts: formation, biological effects, and new biospecimens for mass spectrometric measurements in humans. NIH Public Access. [\[Link\]](#)

- Iwanami, S., et al. (2020). Products of Oxidative Guanine Damage Form Base Pairs with Guanine. MDPI. [\[Link\]](#)
- Liu, Y., et al. (2022). Systematic Screening of Chemical Constituents in the Traditional Chinese Medicine Arnebiae Radix by UHPLC-Q-Exactive Orbitrap Mass Spectrometry. MDPI. [\[Link\]](#)
- MDPI. (n.d.). Synthesis of the Guanidine Derivative. MDPI. [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. m.youtube.com \[m.youtube.com\]](#)
- [3. Quantitation of 7-Ethylguanine in Leukocyte DNA from Smokers and Nonsmokers by Liquid Chromatography-Nanoelectrospray-High Resolution Tandem Mass Spectrometry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. The Formation and Biological Significance of N7-Guanine Adducts - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Synthesis, characterization, and in vitro quantitation of N-7-guanine adducts of diepoxybutane - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. DNA Adducts: formation, biological effects, and new biospecimens for mass spectrometric measurements in humans - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Quantification of DNA through the NanoDrop Spectrophotometer: Methodological Validation Using Standard Reference Material and Sprague Dawley Rat and Human DNA - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. High-performance liquid chromatography/electrospray mass spectrometry for the analysis of modified bases in DNA: 7-\(2-hydroxyethyl\)guanine, the major ethylene oxide-DNA adduct - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. Mass spectrometry for the assessment of the occurrence and biological consequences of DNA adducts - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [10. documents.thermofisher.com](https://documents.thermofisher.com) [documents.thermofisher.com]
- [11. mdpi.com](https://mdpi.com) [mdpi.com]
- [12. Detection of 7-\(2'-Carboxyethyl\)guanine but not 7-Carboxymethylguanine in Human Liver DNA - PMC](https://pubmed.ncbi.nlm.nih.gov/36123812/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/36123812/)]
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